

# Application of Manufacturing Readiness Level 5 (MRL 5) in Aerospace and Defense Projects

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MRL5

Cat. No.: B1193112

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Project Managers

## Introduction

In the rigorous and high-stakes environments of aerospace and defense, ensuring that a technology is ready for manufacturing is as critical as the innovation itself. Manufacturing Readiness Levels (MRLs) provide a standardized framework for assessing the maturity of a technology from a manufacturing perspective. This document focuses on MRL 5, a pivotal stage that signifies a project's transition from a laboratory setting to a more production-relevant environment.

MRL 5 is defined as the capability to produce prototype components in a production-relevant environment.<sup>[1][2]</sup> Achieving this level indicates that the initial manufacturing risks have been identified and addressed, and the project is on a viable path toward efficient and reliable production. These application notes provide a detailed overview of the criteria, protocols, and practical application of MRL 5 for professionals in the aerospace and defense sectors.

## MRL 5 Assessment Criteria

The assessment for MRL 5 is a comprehensive evaluation across several key areas of manufacturing, known as "threads." A project must meet the specific criteria within each thread to be designated as MRL 5. The following tables summarize the core requirements for achieving this readiness level.

**Table 1: MRL 5 Criteria for Technology and Industrial Base**

Thread	Sub-Thread	MRL 5 Criteria
Technology & Industrial Base	Technology Maturity	The technology should be assessed at a Technology Readiness Level (TRL) of 5.
Manufacturing Technology Development	Manufacturing technology development efforts have been initiated or are ongoing.	
Industrial Base	The industrial base has been assessed to identify potential manufacturing sources.	

**Table 2: MRL 5 Criteria for Design**

Thread	Sub-Thread	MRL 5 Criteria
Design	Design Maturity	The design is mature enough to support the production of prototype components. Producibility assessments of key technologies and components are ongoing.
Producibility	Producibility assessments of design concepts have been completed.	

**Table 3: MRL 5 Criteria for Cost and Funding**

Thread	Sub-Thread	MRL 5 Criteria
Cost & Funding	Production Cost Knowledge	A cost model has been constructed to assess projected manufacturing costs.
Manufacturing Investment Budget	Potential investments required for manufacturing have been identified.	

**Table 4: MRL 5 Criteria for Materials**

Thread	Sub-Thread	MRL 5 Criteria
Materials	Material Maturity	Materials have been characterized for manufacturability and availability, but further evaluation is required.
Material Availability & Supply Chain	Long-lead and key supply chain elements have been identified.	

**Table 5: MRL 5 Criteria for Process Capability & Control**

Thread	Sub-Thread	MRL 5 Criteria
Process Capability & Control	Manufacturing Process Maturity	Many manufacturing processes and procedures are still in development, but initial validation on prototype components has begun.
Process Yields & Rates	Target yields and production rates have been established.	

**Table 6: MRL 5 Criteria for Quality Management**

Thread	Sub-Thread	MRL 5 Criteria
Quality	Quality Management	A quality management system is in place to oversee the production of prototype components.

**Table 7: MRL 5 Criteria for Manufacturing Workforce**

Thread	Sub-Thread	MRL 5 Criteria
Manufacturing Workforce	Personnel Skills	Personnel skills required for prototype production have been demonstrated in a production-relevant environment.

**Table 8: MRL 5 Criteria for Facilities**

Thread	Sub-Thread	MRL 5 Criteria
Facilities	Facilities	Special tooling, facilities, and material handling needs have been identified.

**Table 9: MRL 5 Criteria for Manufacturing Management**

Thread	Sub-Thread	MRL 5 Criteria
Manufacturing Management	Manufacturing Strategy & Risk Management	A manufacturing strategy has been refined and integrated with the overall risk management plan.

## Experimental Protocols: MRL 5 Assessment Methodology

The assessment to determine if a project has achieved MRL 5 should be a structured and evidence-based process. The following protocol outlines the key steps for conducting an MRL 5 assessment.

**Objective:** To verify that the manufacturing readiness of a specific component or subsystem has reached MRL 5, demonstrating the capability to produce prototypes in a production-relevant environment.

**Personnel:** The assessment team should consist of subject matter experts in manufacturing engineering, quality assurance, supply chain management, and the specific technology domain.

**Materials:**

- MRL 5 criteria checklist (based on the tables above).
- All relevant project documentation (e.g., design documents, manufacturing process descriptions, cost models, risk management plans).
- Access to the prototype manufacturing facility and key personnel.

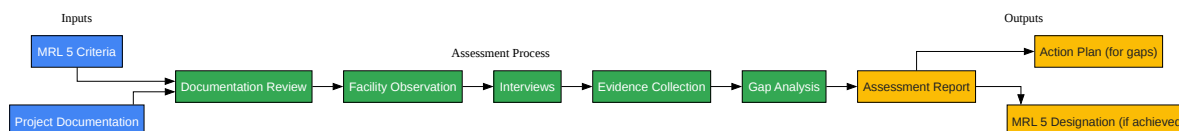
**Procedure:**

- **Documentation Review:** The assessment team will conduct a thorough review of all project documentation to find initial evidence of compliance with MRL 5 criteria.
- **Facility Walk-through and Observation:** The team will visit the site where prototype components are being manufactured to observe the processes, tooling, and personnel in the production-relevant environment.
- **Interviews with Key Personnel:** The team will interview project managers, engineers, and technicians to gain deeper insights into the manufacturing processes, challenges, and risk mitigation strategies.
- **Evidence Collection:** For each criterion, the team will collect and document objective evidence of compliance. This can include test reports, process validation data, supplier qualification documents, and cost analyses.

- **Scoring and Gap Analysis:** Each sub-thread is scored based on the level of compliance. Any criteria that are not met are identified as gaps.
- **Reporting and Recommendations:** A formal report is generated that summarizes the findings, assigns an overall MRL score, and provides recommendations for addressing any identified gaps to achieve a full MRL 5 status.

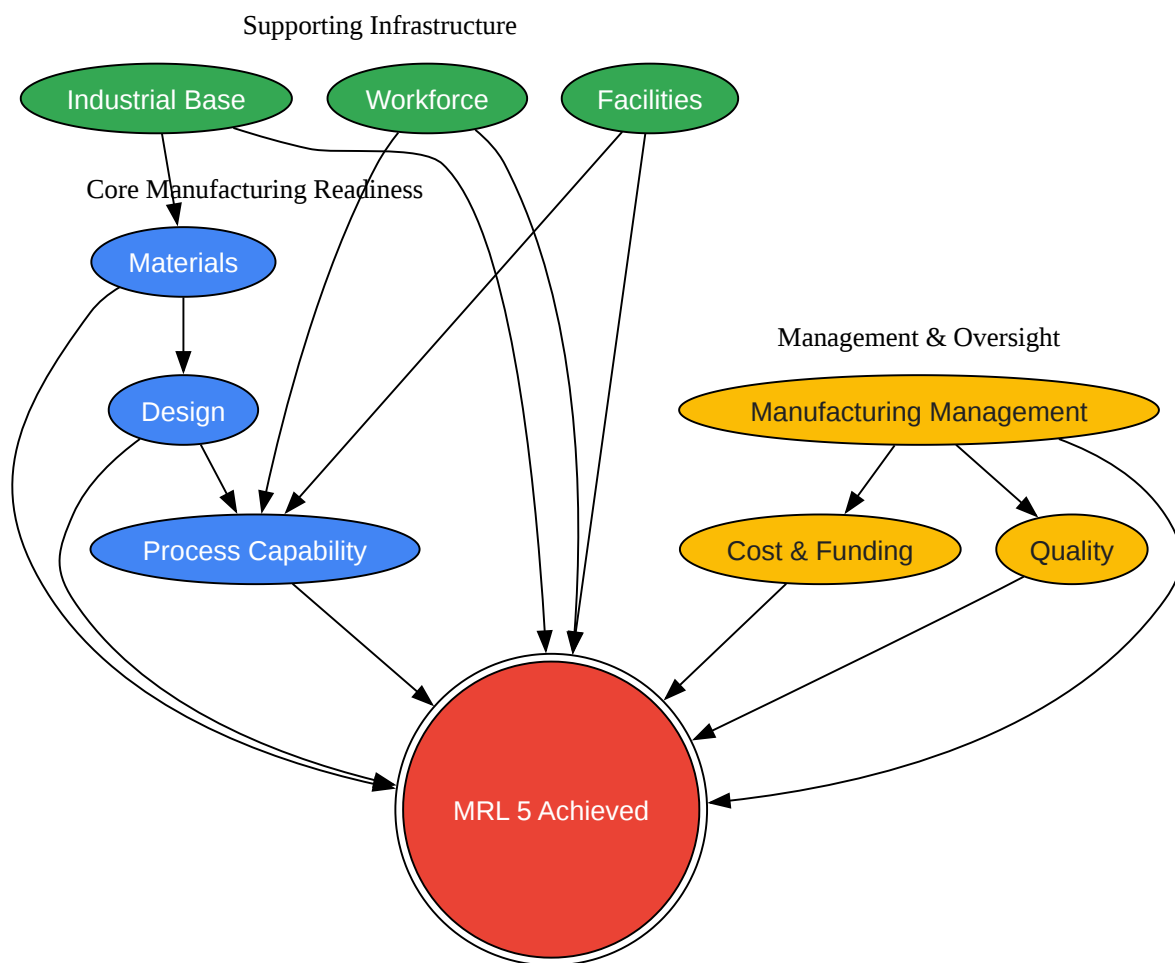
## Visualizing the MRL 5 Assessment Workflow

The following diagrams illustrate the logical flow and key relationships within the MRL 5 assessment process.



[Click to download full resolution via product page](#)

Caption: MRL 5 Assessment Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Interrelationship of MRL 5 Threads

## Case Study: Application of MRL 5 to a Composite Aircraft Wing Rib

Component: A lightweight, high-strength composite wing rib for a next-generation unmanned aerial vehicle (UAV).

Objective: To achieve MRL 5 for the manufacturing process of the composite wing rib.

#### MRL 5 Application and Assessment Findings:

- **Technology and Industrial Base:** The carbon fiber pre-preg material was at TRL 5. A ManTech program was initiated to refine the automated fiber placement (AFP) process. A survey of potential suppliers for the pre-preg material was completed.
- **Design:** The design of the wing rib was stable enough for prototyping. Producibility analysis using digital twin simulations was conducted to optimize the AFP layup path and reduce material waste.
- **Cost and Funding:** A detailed cost model was developed, including material costs, labor, and tooling amortization. Funding was secured for the procurement of a lab-scale AFP machine.
- **Materials:** The specific carbon fiber pre-preg was characterized for its handling and curing properties. Key suppliers were identified, but long-lead time for the material was noted as a risk.
- **Process Capability and Control:** The AFP process was demonstrated on several prototype ribs in a production-relevant lab environment. However, process parameters were still being optimized to improve consistency.
- **Quality:** An initial quality inspection plan was developed, including non-destructive testing (NDT) procedures for the finished prototypes.
- **Manufacturing Workforce:** Technicians were trained on the operation of the lab-scale AFP machine and NDT equipment.
- **Facilities:** A dedicated area in the manufacturing facility was set up with the necessary climate control for composite layup. Special tooling for holding the rib during layup and curing was designed and fabricated.



- **Manufacturing Management:** The manufacturing plan was updated to include the AFP process. A risk mitigation plan was developed to address the long-lead time of the pre-preg material.

Conclusion of the MRL 5 Assessment: The project was deemed to have achieved MRL 5. While several manufacturing processes were still under development, the capability to produce prototype components in a production-relevant environment was successfully demonstrated. The assessment identified key risks that needed to be addressed before proceeding to MRL 6.

## Conclusion

Achieving MRL 5 is a critical milestone in any aerospace and defense project. It signifies that the manufacturing processes are maturing alongside the technology, and that the project is on a solid footing to transition to more advanced stages of production readiness. By diligently applying the criteria and protocols outlined in these notes, researchers, scientists, and project managers can effectively navigate the complexities of manufacturing maturation and increase the probability of program success.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [dodmrl.com](https://dodmrl.com) [dodmrl.com]
- 2. [m.youtube.com](https://m.youtube.com) [m.youtube.com]
- To cite this document: BenchChem. [Application of Manufacturing Readiness Level 5 (MRL 5) in Aerospace and Defense Projects]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1193112#application-of-mrl-5-in-aerospace-and-defense-projects>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)